

Personal protective equipment for handling DJ-V-159

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Compound of Interest

Compound Name: DJ-V-159

Cat. No.: B1496262

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Essential Safety and Handling Guide for DJ-V-159

For Researchers, Scientists, and Drug Development Professionals

This document provides critical safety and logistical information for the handling of **DJ-V-159**, a novel small molecule agonist of the G protein-coupled receptor GPRC6A. Adherence to these guidelines is essential to ensure laboratory safety and proper experimental conduct.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **DJ-V-159** is provided below. This information is crucial for safe handling, storage, and preparation of the compound.

Property	Value	Reference
Chemical Formula	C ₂₄ H ₁₂ F ₆ N ₄ O ₂	[1]
Molecular Weight	502.37 g/mol	[1][2]
CAS Number	2253744-53-3	[1][2]
Appearance	White to beige powder	
Solubility	Soluble in DMSO (2 mg/mL)	
Storage Temperature	2-8°C (short term), -20°C (long term)	

Hazard Identification and Personal Protective Equipment (PPE)

DJ-V-159 presents several hazards that necessitate the use of appropriate personal protective equipment. The compound is classified as harmful if swallowed and is very toxic to aquatic life with long-lasting effects.

Summary of Hazards:

- Acute Oral Toxicity: Category 4
- Acute Aquatic Toxicity: Category 1
- Chronic Aquatic Toxicity: Category 1

PPE Item	Specification	Rationale
Eye Protection	Safety goggles with side-shields	To prevent eye contact with the powder or solutions.
Hand Protection	Protective gloves	To avoid skin contact.
Body Protection	Impervious clothing	To protect skin from accidental spills.
Respiratory Protection	Suitable respirator	To be used when handling the powder to avoid inhalation.

Handling, Storage, and Disposal

Proper procedures for handling, storage, and disposal are critical to maintaining a safe laboratory environment and preventing environmental contamination.

Handling:

- Avoid inhalation, and contact with eyes and skin.
- Use in a well-ventilated area, preferably in a chemical fume hood.

- Do not eat, drink, or smoke when using this product.
- Wash hands thoroughly after handling.

Storage:

- Keep the container tightly sealed.
- Store in a cool, well-ventilated area away from direct sunlight and ignition sources.
- Recommended storage as a powder is at -20°C for the long term.
- Solutions in solvent can be stored at -80°C.

Disposal:

- Dispose of contents and container to an approved waste disposal plant.
- Avoid release to the environment.
- Collect any spillage.

Emergency Procedures

In the event of exposure or a spill, immediate and appropriate action is required.

Incident	First Aid Measures
Eye Contact	Immediately flush eyes with large amounts of water, occasionally lifting the upper and lower eyelids. Check for and remove any contact lenses. Continue to rinse for at least 15 minutes. Get medical attention.
Skin Contact	Flush contaminated skin with plenty of water. Remove contaminated clothing and shoes. Get medical attention if symptoms occur. Wash clothing before reuse.
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, if breathing is irregular or if respiratory arrest occurs, provide artificial respiration or oxygen by trained personnel. Get medical attention if adverse health effects persist or are severe.
Ingestion	Wash out mouth with water. Do NOT induce vomiting. Call a poison center or physician.
Accidental Release	Use full personal protective equipment. Avoid breathing vapors, mist, dust, or gas. Ensure adequate ventilation. Evacuate personnel to safe areas. For containment and cleanup, absorb solutions with a liquid-binding material and decontaminate surfaces with alcohol. Dispose of contaminated material according to regulations.

Experimental Protocols and Signaling Pathway

Key Experimental Methodologies

The following are summaries of the key experimental protocols used in the initial characterization of **DJ-V-159**. For full experimental details, it is recommended to consult the

primary literature.

In Vitro GPRC6A Activation in HEK-293 Cells:

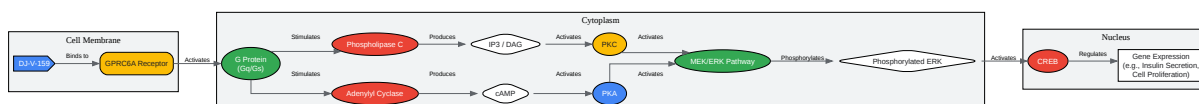
- **Cell Culture:** Human Embryonic Kidney (HEK-293) cells are cultured in DMEM medium supplemented with 10% fetal bovine serum and 1% penicillin/streptomycin. For experiments, cells are transfected with a plasmid expressing mouse GPRC6A.
- **Cell Stimulation:** Prior to stimulation, the cells are starved overnight in a serum-free medium. The cells are then treated with varying concentrations of **DJ-V-159**.
- **ERK Phosphorylation Assay:** ERK activation is assessed 5-30 minutes after stimulation. Cell lysates are analyzed by Western blot using antibodies specific for phosphorylated ERK1/2 and total ERK1/2.
- **cAMP Accumulation Assay:** Cells are incubated with **DJ-V-159**, and the reaction is stopped after a specified time. The intracellular cAMP levels are then measured using a commercial EIA kit.

In Vivo Glucose Regulation in Mice:

- **Animal Model:** Wild-type mice are used to assess the in vivo effects of **DJ-V-159**.
- **Drug Administration:** **DJ-V-159** is administered to the mice, typically via intraperitoneal injection.
- **Blood Glucose Measurement:** Blood glucose levels are monitored at various time points after administration to determine the effect of the compound on glucose homeostasis.

GPRC6A Signaling Pathway

DJ-V-159 acts as an agonist for GPRC6A, a class C G protein-coupled receptor. Upon binding of **DJ-V-159**, GPRC6A initiates intracellular signaling cascades that lead to the activation of Extracellular signal-Regulated Kinase (ERK) and the accumulation of cyclic Adenosine Monophosphate (cAMP). This signaling is believed to mediate the effects of **DJ-V-159** on insulin secretion and glucose metabolism.

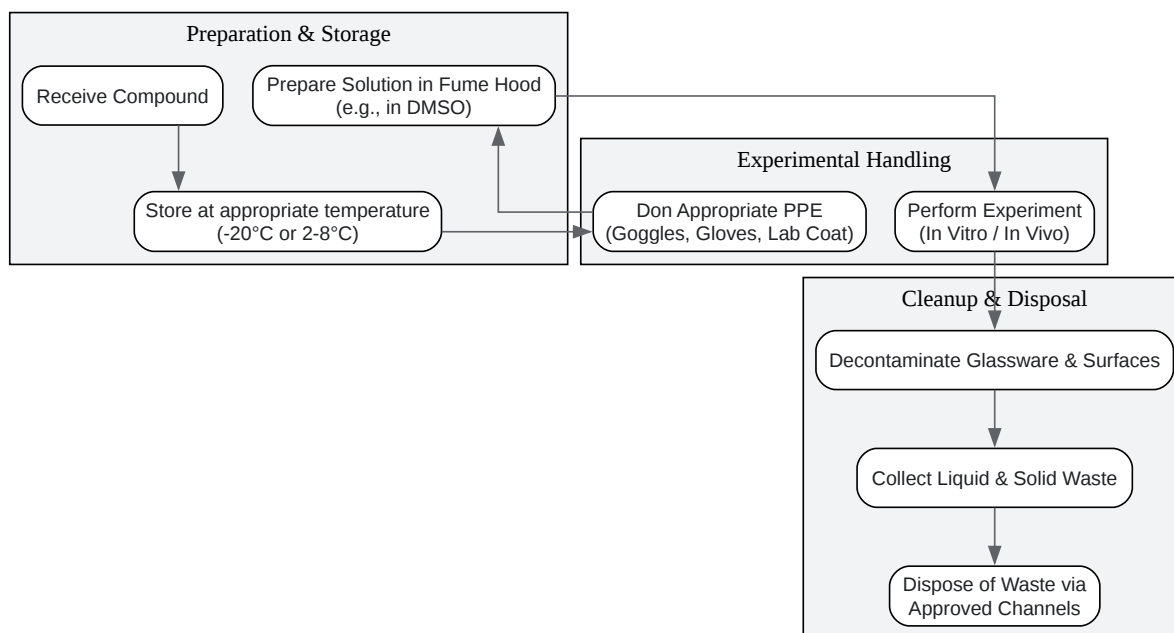


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Caption: GPRC6A signaling cascade initiated by **DJ-V-159**.

Operational Workflow: From Receipt to Disposal

The following diagram outlines the recommended step-by-step workflow for handling **DJ-V-159** in a laboratory setting.



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Caption: Recommended laboratory workflow for handling **DJ-V-159**.

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References

- 1. [biorxiv.org](https://www.biorxiv.org) [[biorxiv.org](https://www.biorxiv.org)]

- 2. researchgate.net [researchgate.net]
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